

Application Notes and Protocols for Phospho-TAK1 (Thr187) Antibody in Immunofluorescence

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Compound of Interest

Compound Name: *Tak 187*

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These application notes provide detailed protocols and guidelines for the use of phospho-TAK1 (Thr187) antibody in immunofluorescence applications. The phosphorylation of TAK1 at Threonine 187 is a critical activation event in response to various stimuli, including cytokines like IL-1 and TGF- β , making this antibody a valuable tool for studying inflammatory responses, developmental processes, and disease pathogenesis.

Introduction

Transforming growth factor- β -activated kinase 1 (TAK1), also known as MAP3K7, is a serine/threonine kinase that plays a central role in multiple signaling pathways, including the NF- κ B and MAPK pathways.^{[1][2][3]} Activation of TAK1 is initiated by a variety of upstream signals, such as TGF- β , bone morphogenetic protein (BMP), and pro-inflammatory cytokines like interleukin-1 (IL-1) and tumor necrosis factor (TNF).^{[1][2]} A key step in TAK1 activation is its autophosphorylation at Threonine 187 (Thr187) within the activation loop. This phosphorylation event is crucial for its kinase activity and subsequent downstream signaling to MKK4, MKK3/6, and IKK, leading to the activation of JNK, p38 MAPK, and NF- κ B, respectively.

The phospho-TAK1 (Thr187) antibody specifically recognizes this activated form of TAK1, allowing for the visualization of its subcellular localization and activation status within cells and

tissues. This is particularly useful for researchers investigating signaling pathways involved in immunity, inflammation, apoptosis, and development.

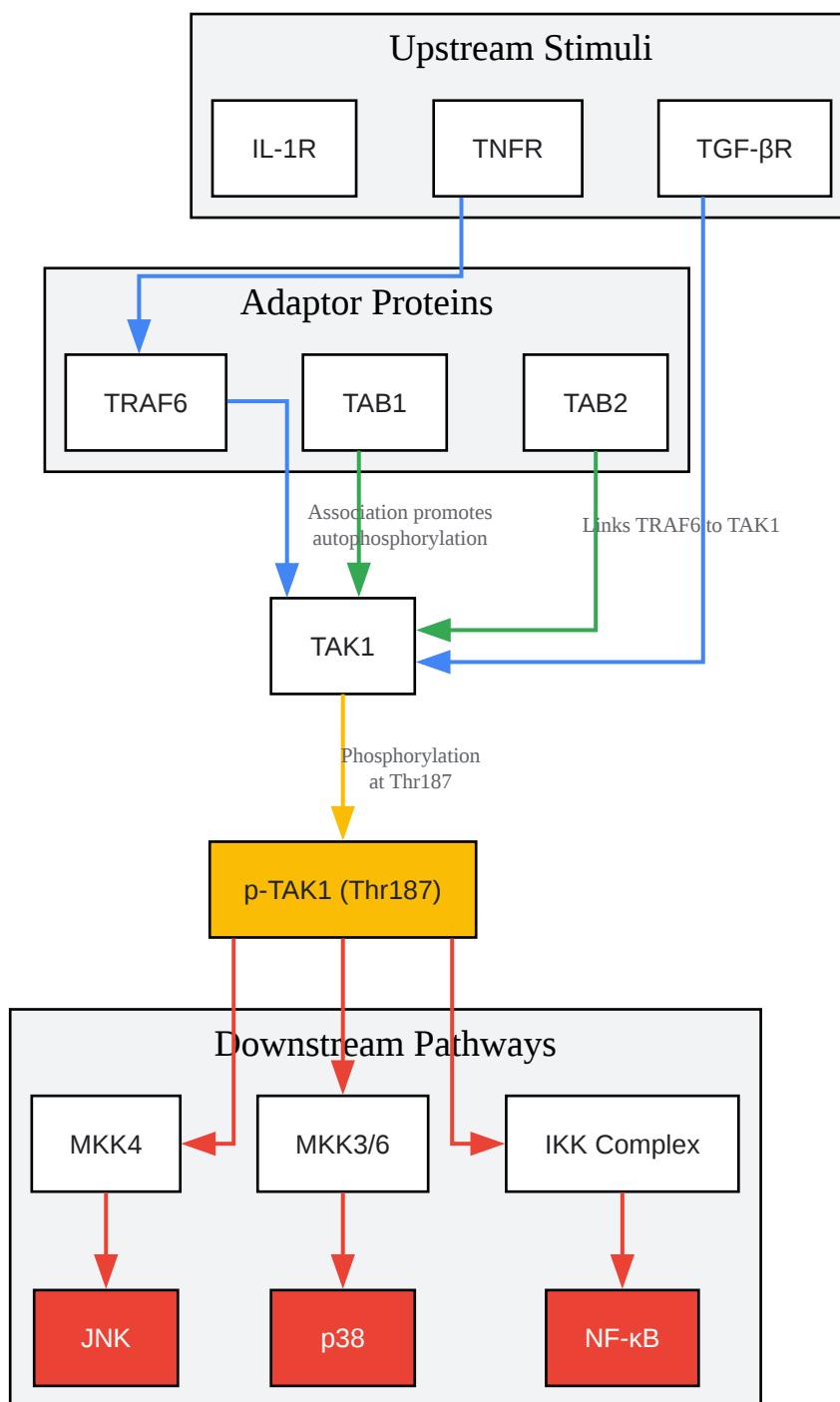
Data Presentation

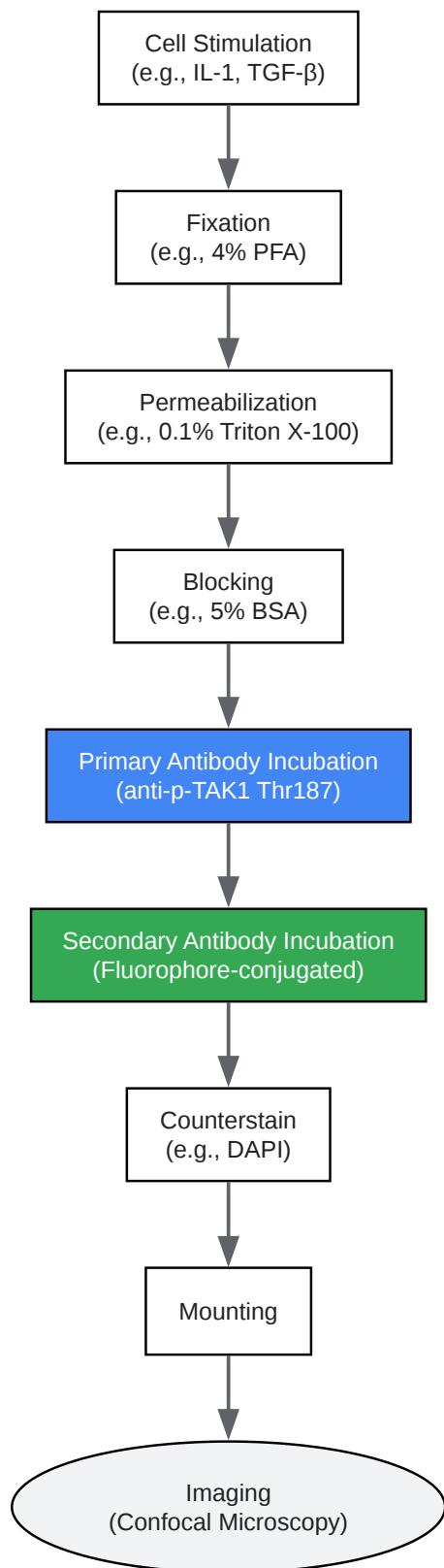
Antibody Specifications

Feature	Description
Target	Phospho-TAK1 (Threonine 187)
Host Species	Rabbit
Clonality	Polyclonal or Monoclonal
Immunogen	Synthetic phosphopeptide corresponding to residues surrounding Thr187 of human TAK1.
Specificity	Detects endogenous levels of TAK1 only when phosphorylated at Threonine 187.
Species Reactivity	Human, Mouse, Rat. Other species may be predicted based on sequence homology.
Storage	Typically supplied in a buffer containing glycerol and should be stored at -20°C. Avoid repeated freeze-thaw cycles.

Signaling Pathway

The following diagram illustrates the central role of TAK1 phosphorylation at Thr187 in response to upstream stimuli and its subsequent activation of downstream signaling cascades.



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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Phospho-TAK1 (Thr187) Antibody in Immunofluorescence]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1681208#using-phospho-tak1-thr187-antibody-in-immunofluorescence>]

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